

In-Depth Technical Guide to the Molecular Weight and Formula of Butyramide

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Compound of Interest

Compound Name: Butyramide

Cat. No.: B146194

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This technical guide provides a comprehensive overview of the core physicochemical properties of **butyramide**, specifically its molecular weight and chemical formula. It is intended for researchers, scientists, and drug development professionals who require precise and reliable data for their work. This document includes a summary of quantitative data, a detailed experimental protocol for the determination of molecular weight via mass spectrometry, and a workflow diagram for the experimental procedure.

Core Properties of Butyramide

Butyramide, also known as butanamide, is a primary fatty amide derived from the formal condensation of butanoic acid and ammonia.[1] It is a white, crystalline solid at room temperature and is freely soluble in water and ethanol.[2] Unlike its precursor, butyric acid, **butyramide** is notable for being devoid of an unpleasant, rancid smell.[2]

Quantitative Data Summary

The fundamental properties of **butyramide** are summarized in the table below. These values are consistently reported across various chemical databases and literature sources.

Property	Value	Citations
Chemical Formula	C ₄ H ₉ NO	[1][3][4]
Molecular Weight	87.12 g/mol	[1][3][5]
Monoisotopic Mass	87.068413915 Da	[1][3]
IUPAC Name	butanamide	[1][3]
CAS Number	541-35-5	[1]

Experimental Determination of Molecular Weight

The molecular weight of a small organic molecule like **butyramide** is typically determined experimentally using mass spectrometry. Electron Ionization (EI) is a classic and effective ionization method for volatile and thermally stable compounds with molecular weights below 600 Da, making it well-suited for the analysis of **butyramide**.^[3]

Experimental Protocol: Molecular Weight Determination of Butyramide by Electron Ionization Mass Spectrometry (EI-MS)

This protocol outlines the methodology for determining the molecular weight of a **butyramide** sample using a standard mass spectrometer equipped with an electron ionization source.

1. Sample Preparation:

- A pure sample of **butyramide** is required. The sample should be a solid or a liquid that can be easily volatilized.
- The sample is introduced into the mass spectrometer. For a solid like **butyramide**, this can be done using a direct insertion probe. For solutions, the solvent must be volatile and not interfere with the analysis.

2. Ionization:

- The sample is volatilized by heating it under a high vacuum.

- The gaseous **butyramide** molecules are introduced into the ion source.
- In the ion source, the molecules are bombarded by a beam of high-energy electrons (typically 70 eV).
- This collision imparts enough energy to eject an electron from the **butyramide** molecule, forming a positively charged molecular ion ($M^{\bullet+}$), which is also a radical cation.

3. Mass Analysis:

- The newly formed ions, including the molecular ion and any fragment ions, are accelerated by an electric field.
- The accelerated ions then pass through a magnetic or electric field within the mass analyzer.
- The analyzer separates the ions based on their mass-to-charge ratio (m/z). Lighter ions are deflected more than heavier ions.

4. Detection:

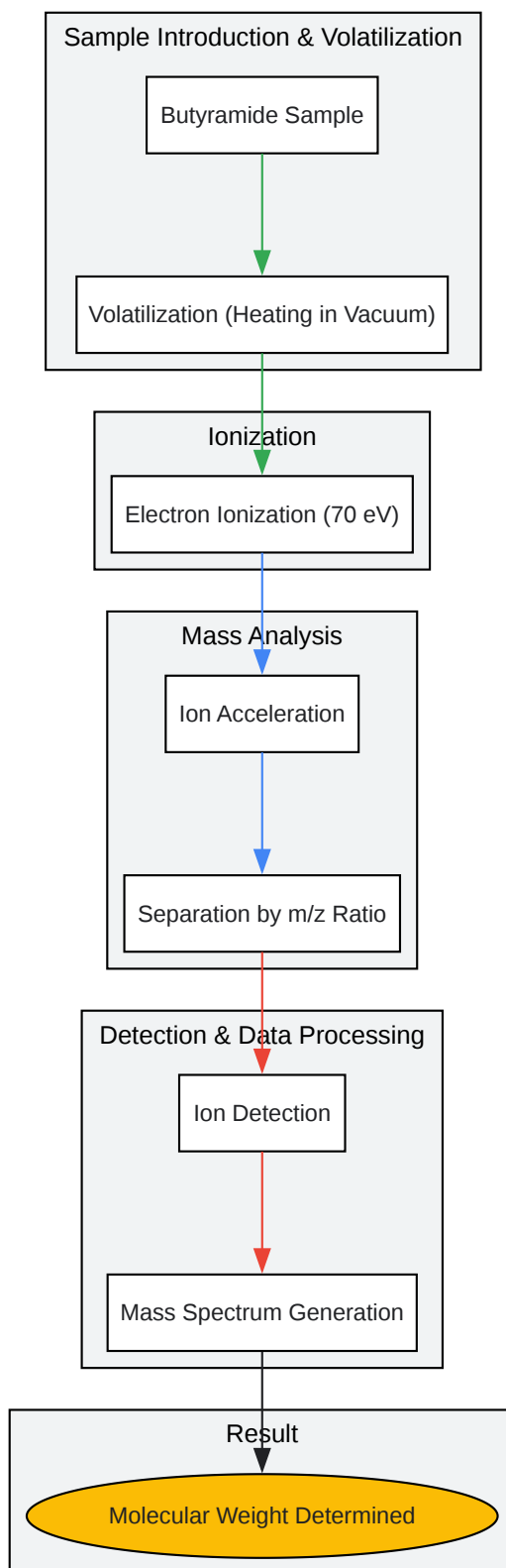
- The separated ions are detected by an electron multiplier or a similar detector.
- The detector generates a signal that is proportional to the number of ions striking it.
- The instrument's software processes these signals to generate a mass spectrum, which is a plot of relative ion abundance versus the m/z ratio.

5. Data Interpretation:

- The peak with the highest m/z value in the mass spectrum, excluding isotopic peaks, generally corresponds to the molecular ion ($M^{\bullet+}$).
- The m/z value of the molecular ion peak provides the molecular weight of the compound. For **butyramide**, this would be observed at an m/z of approximately 87.

Workflow for Molecular Weight Determination

The following diagram illustrates the key stages in determining the molecular weight of **butyramide** using Electron Ionization Mass Spectrometry.



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Caption: Workflow for determining the molecular weight of **butyramide** via EI-MS.

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References

- 1. Electron Ionization - Creative Proteomics [creative-proteomics.com]
- 2. Electron Ionization in GC-MS: The Gold Standard for Volatile Compound Analysis - MetwareBio [metwarebio.com]
- 3. Electron ionization - Wikipedia [en.wikipedia.org]
- 4. bitesizebio.com [bitesizebio.com]
- 5. An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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